

Essential Safety and Logistical Information for Handling LY450108 (MPEP)

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Compound of Interest

Compound Name: LY450108

Cat. No.: B1675698

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), safety procedures, and disposal plans for **LY450108**, also known as MPEP (2-methyl-6-(2-phenylethynyl)-pyridine, monohydrochloride).

Hazard Identification and Personal Protective Equipment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **LY450108** (MPEP) is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, it is always prudent to handle all research chemicals with a high degree of caution.

Personal Protective Equipment (PPE) Recommendations:

While the SDS for MPEP states that no special personal protective equipment is required, standard laboratory best practices should always be followed to minimize any potential risk. This includes:

- **Eye Protection:** Safety glasses with side shields or goggles should be worn to protect against splashes.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn to prevent skin contact.

- **Body Protection:** A standard laboratory coat is recommended to protect clothing and skin.
- **Respiratory Protection:** If working with the powdered form for extended periods or in a poorly ventilated area, a dust mask or respirator may be considered to minimize inhalation.

Quantitative Data

The following table summarizes the available quantitative data for **LY450108** (MPEP). Many physical and chemical properties are not fully determined, underscoring the need for careful handling.

Property	Value	Reference
CAS Number	219911-35-0	
Molecular Formula	C14H11N · HCl	N/A
Molecular Weight	229.7 g/mol	N/A
Appearance	A crystalline solid	N/A
Boiling Point/Range	Undetermined	
Flash Point	Not applicable	
Decomposition Temperature	Not determined	
Water Solubility	Not determined	
Partition Coefficient (n-octanol/water)	Not determined	

Operational and Disposal Plans

Handling and Storage:

- **Handling:** No special handling measures are required. However, as a general precaution, avoid generating dust and ensure good ventilation in the work area.
- **Storage:** Store the compound in accordance with the information provided on the product insert. This typically involves keeping the container tightly sealed in a cool, dry, and well-

ventilated place.

Spill Management:

In the event of a spill:

- Containment: Mechanically pick up the spilled solid material.
- Cleaning: Clean the affected area thoroughly.
- Disposal: Dispose of the collected material and any contaminated cleaning supplies as chemical waste according to your institution's guidelines.

Disposal Plan:

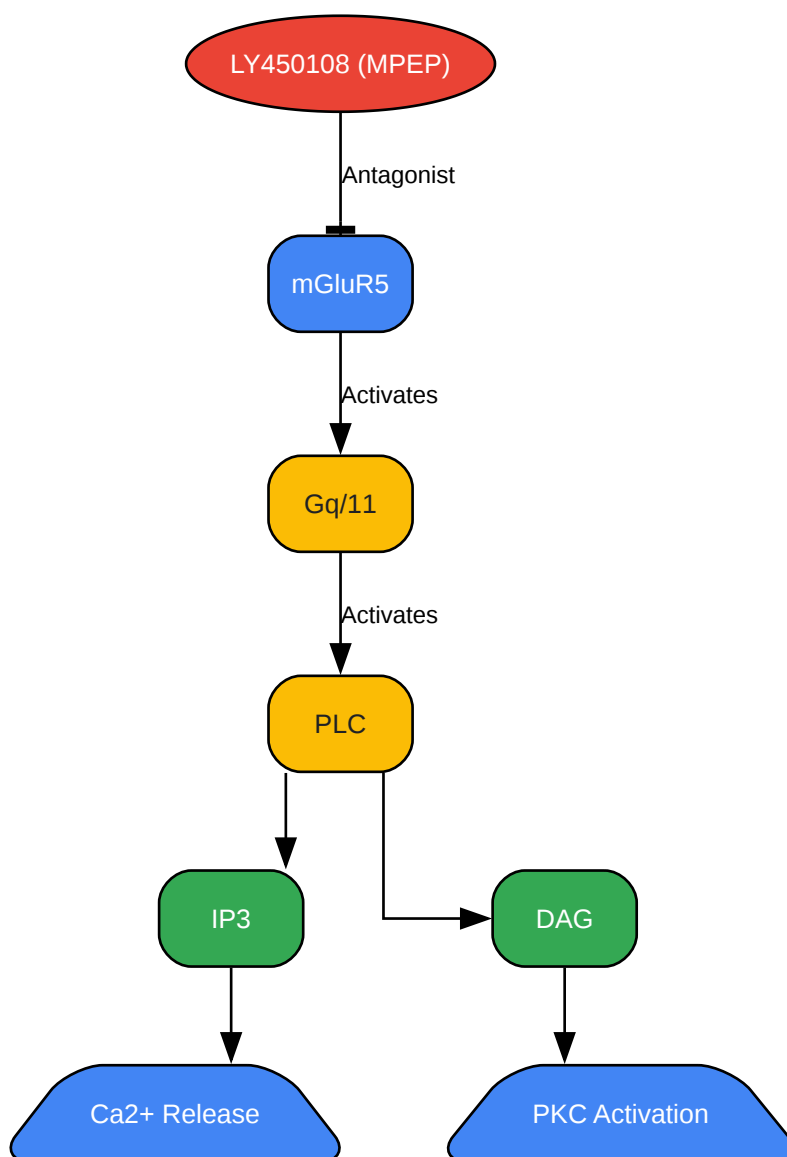
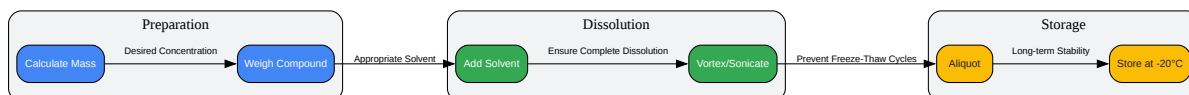
All chemical waste, including unused **LY450108** and contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Waste Segregation: Do not mix with other waste streams unless compatible.
- Disposal Route: Contact your institution's Environmental Health and Safety (EHS) office for guidance on the proper disposal procedures for non-hazardous chemical waste. Do not dispose of down the drain or in regular trash unless explicitly approved by EHS.

Experimental Protocols

Detailed experimental protocols will vary depending on the specific research application. The following provides a general workflow for preparing a stock solution of **LY450108**.

Workflow for Stock Solution Preparation:



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